

High-performance liquid chromatography (HPLC) method for Galosemide

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Compound of Interest

Compound Name: Galosemide

CAS No.: 52157-91-2

Cat. No.: B1216223

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Application Note: HPLC Method for Galosemide Method Development, Optimization, and Validation Protocol

Introduction & Chemical Profile

Galosemide (CAS: 52157-91-2) is a loop diuretic structurally analogous to Torsemide.^[1] It functions by inhibiting the $\text{Na}^+/\text{K}^+/\text{2Cl}^-$ cotransporter in the thick ascending limb of the loop of Henle.^{[2][3][4][5][6][7]}

Analytically, **Galosemide** presents specific challenges due to its lipophilicity and pH-dependent solubility.^[1] Unlike simple organic molecules, its pyridine-sulfonylurea core possesses amphoteric characteristics—an acidic sulfonamide moiety and a weakly basic pyridine nitrogen.^[1]

Physicochemical Basis for Method Design

- Structure: N-[[4-[3-(trifluoromethyl)anilino]-3-pyridinyl]sulfonyl]propanamide.^[1]

- Lipophilicity (LogP): ~3.06. This indicates high affinity for non-polar stationary phases, making Reverse Phase C18 (ODS) the standard choice.[\[1\]](#)
- Acid/Base Character:
 - The sulfonamide group is acidic (pKa ~7.0–7.5).[\[1\]](#)
 - Implication: To ensure peak symmetry and retention stability, the mobile phase pH must be controlled. A pH of 3.0–3.5 is selected to suppress ionization of the acidic sulfonamide (keeping it neutral and retained) while ensuring the pyridine ring remains protonated but paired with buffer counter-ions to prevent silanol tailing.
- Stability: The propionamide bond is susceptible to hydrolysis, necessitating a stability-indicating method capable of resolving the parent drug from its primary degradant, 4-[3-(trifluoromethyl)anilino]-3-pyridinesulfonamide.[\[1\]](#)

Instrumental Protocol (Standard Operating Procedure)

Chromatographic Conditions

This method uses an isocratic elution mode for high throughput and reproducibility in QC environments.[\[1\]](#)

Parameter	Specification	Rationale
Column	C18 (Octadecylsilane), 250 mm x 4.6 mm, 5 μ m	Provides sufficient surface area for resolving the lipophilic Galosemide from polar degradants.[1]
Mobile Phase	Buffer : Acetonitrile (55:45 v/v)	High organic content is required to elute the lipophilic (LogP 3.[1]06) analyte within a reasonable timeframe (< 10 min).
Buffer Composition	20 mM Potassium Dihydrogen Phosphate (KH ₂ PO ₄), adjusted to pH 3.5 with Orthophosphoric Acid.[1]	pH 3.5 ensures the analyte is in a consistent ionization state, minimizing peak broadening.
Flow Rate	1.0 mL/min	Standard flow rate for 4.6 mm ID columns to maintain optimal Van Deemter efficiency.[1]
Column Temperature	30°C $\pm$ 2°C	Slight elevation reduces mobile phase viscosity and improves mass transfer kinetics.[1]
Detection (UV)	288 nm	Corresponds to the absorption maximum of the pyridine-sulfonamide chromophore (similar to Torsemide).[1]
Injection Volume	20 μ L	Optimized for sensitivity without overloading the column.
Run Time	12 minutes	Galosemide typically elutes between 6–8 minutes.

Sample Preparation

Due to poor aqueous solubility, samples must be prepared in an organic-rich diluent.[1]

- Diluent: Mobile Phase (or Methanol:Water 60:40).[1]
- Stock Solution: Dissolve 25 mg **Galosemide** Reference Standard in 25 mL Methanol (1000 µg/mL). Sonicate for 10 minutes.
- Working Standard: Dilute Stock Solution with Diluent to reach a target concentration of 50 µg/mL.
- Filtration: Filter all samples through a 0.45 µm PTFE or Nylon syringe filter prior to injection to protect the column.

Method Optimization & Logic

The following decision matrix explains the causality behind specific parameter adjustments during development.

Mobile Phase Optimization

- Why Acetonitrile over Methanol? Acetonitrile has a lower UV cutoff (<200 nm) and lower viscosity than methanol.[1] For **Galosemide**, Acetonitrile provides sharper peaks and lower backpressure, which is critical when using older HPLC systems.
- pH Criticality:
 - pH > 7.0: The sulfonamide deprotonates (becomes negative).[1] Retention time drops drastically, and peak shape may deteriorate due to repulsion from residual silanols.
 - pH < 2.5:[8] Risk of hydrolyzing the amide bond during the run.
 - Optimal (pH 3.5): Balances retention stability with analyte chemical stability.[1]

Degradation Pathway & Specificity

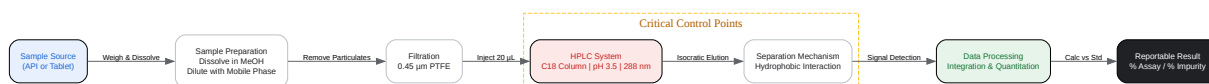
Galosemide degrades primarily via hydrolysis of the amide bond.

- Parent: **Galosemide** (Retained, ~7 min).[1]

- Degradant: Sulfonamide derivative (More polar, elutes earlier, ~2-3 min).[1]
- Resolution: The proposed method ensures a Resolution factor () > 2.0 between the void volume, the degradant, and the parent peak.

Visual Workflow & Logic

The following diagram illustrates the complete analytical workflow, from sample preparation to data processing.



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Figure 1: Step-by-step analytical workflow for **Galosemide** determination, highlighting critical control points.

Validation Protocol (ICH Q2 Guidelines)

To ensure the method is "fit for purpose," perform the following validation steps.

System Suitability Test (SST)

Inject the Working Standard (50 µg/mL) five times before any sample analysis.[1]

- Theoretical Plates (N): > 2000
- Tailing Factor (T): < 1.5 (Strict control required due to pyridine moiety)[1]
- RSD of Area: < 2.0%

Linearity

Prepare a series of standards ranging from 50% to 150% of the target concentration (e.g., 25, 37.5, 50, 62.5, 75 µg/mL).

- Acceptance Criteria: Correlation coefficient (r) ≥ 0.999 .

Accuracy (Recovery)

Spike placebo matrix with **Galosemide** at 80%, 100%, and 120% levels.

- Acceptance Criteria: Mean recovery between 98.0% – 102.0%.

Precision

- Intra-day: 6 injections of a single sample preparation. (RSD < 2.0%)
- Inter-day: Repeat analysis on a different day with a different analyst/column. (RSD < 2.0%)
[\[1\]](#)

Robustness

Deliberately vary parameters to simulate routine lab variations:

- Flow rate: ± 0.1 mL/min.[\[1\]](#)[\[2\]](#)
- pH: ± 0.2 units.[\[1\]](#)
- Organic modifier: $\pm 2\%$ Acetonitrile.[\[1\]](#)
- Goal: Verify that System Suitability parameters remain within limits.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing (> 1.5)	Secondary interactions between pyridine nitrogen and silanols.[1]	Ensure buffer concentration is adequate (≥ 20 mM).[1] Lower pH to 3.0 to ensure protonation consistency.[1]
Drifting Retention Time	Incomplete column equilibration or pH instability.[1]	Equilibrate column for > 30 mins. Check buffer pH meter calibration.
Split Peaks	Sample solvent too strong.	If dissolving in 100% Methanol, ensure the injection volume is small (< 10 μ L) or dilute sample with mobile phase before injection.
High Backpressure	Precipitation of buffer in organic phase.[1]	Ensure phosphate buffer is filtered before mixing with acetonitrile. Do not exceed 80% organic with phosphate buffers.

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